

Heck coupling for Musellarin C synthesis

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Compound of Interest

Compound Name: Musellarin C
CAS No.: 1392476-33-3
Cat. No.: B592927

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Application Note: Diastereoselective Heck-Matsuda Coupling in the Asymmetric Total Synthesis of (-)-Musellarin C

Introduction & Mechanistic Rationale

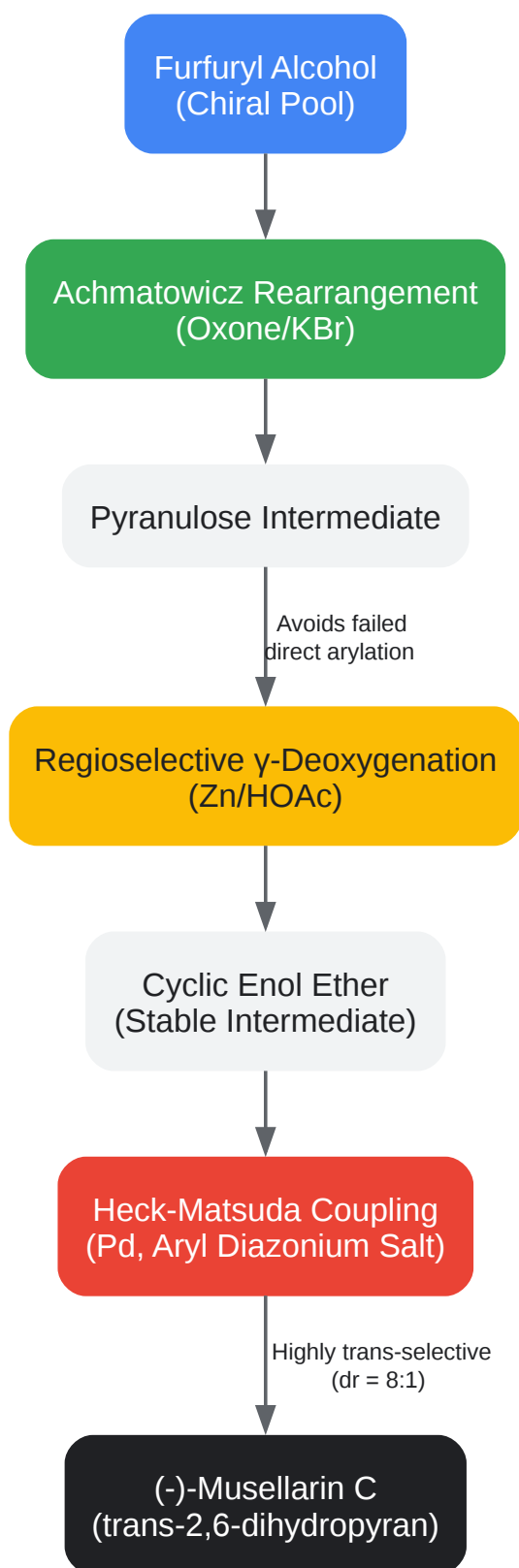
The musellarins represent a rare class of diarylheptanoid natural products exhibiting notable biological activities, including cytotoxicity against various cancer cell lines. A defining structural hallmark of (-)-Musellarins A–C is their highly functionalized trans-2,6-dihydropyran (DHP) core[1]. Constructing this unfavorable (4a,3)-trans-configuration poses a significant synthetic challenge.

Historically, the 2 has been a cornerstone for synthesizing pyranuloses from furfuryl alcohols[2]. However, direct arylation of these AR products via Ferrier-type or Tsuji-Trost reactions typically fails due to competing side reactions and poor stereocontrol[3]. To overcome this, a novel synthetic methodology was developed featuring an unprecedented regioselective reductive γ -deoxygenation followed by a highly diastereoselective Heck-Matsuda coupling[1].

Causality in Reaction Design: By treating the AR pyranulose with Zn/HOAc, the system regioselectively deoxygenates to form a stable cyclic enol ether[2]. This intermediate is perfectly primed for palladium-catalyzed Heck-Matsuda arylation. Unlike traditional Suzuki or

Stille couplings, the Heck-Matsuda reaction utilizes highly electrophilic aryl diazonium salts. This eliminates the need for phosphine ligands—which can complicate stereochemical outcomes or poison the catalyst in highly oxygenated systems—and allows the coupling to proceed under mild conditions, dictating the desired trans-2,6-relationship through substrate-controlled facial selectivity[3].

Synthetic Workflow



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Synthetic workflow for (-)-**Musellarin C** via Achmatowicz Rearrangement and Heck-Matsuda coupling.

Self-Validating Experimental Protocols

The following protocols detail the critical C-C bond-forming sequence and subsequent deprotections required to yield [4](#)[4].

Step 3.1: Preparation of the Aryl Diazonium Salt

Causality: The use of tetrafluoroboric acid (HBF₄) provides a non-nucleophilic counterion (BF₄⁻) that stabilizes the highly reactive diazonium species, preventing premature degradation before the coupling step.

- Initiation: To a stirred solution of the target aniline derivative (e.g., 4-acetamidophenol analog, 16.5 mmol) in 2-propanol (2.5 mL), add HBF₄ (3.50 mL, ca. 50 wt%) at room temperature[4].
- Activation: Heat the reaction mixture to 90 °C and stir for 3 hours to ensure complete dissolution and protonation.
- Diazotization: Cool the mixture strictly to 0 °C. Portion-wise, add NaNO₂ (1.52 g, 22.0 mmol).
- Validation Check: The reaction is self-validating; the successful formation of the diazonium salt is visually confirmed by the rapid precipitation of a yellow solid[4]. Filter and dry under reduced pressure.

Step 3.2: Diastereoselective Heck-Matsuda Coupling

Causality: The cyclic enol ether acts as the nucleophilic olefin. By omitting phosphine ligands, the palladium catalyst remains highly electrophilic, facilitating rapid migratory insertion directed by the steric bulk of the existing ring substituents.

- Reaction Setup: Dissolve the tricyclic enol ether (15 mg, 38.6 μmol) and the prepared aryl diazonium salt (13 mg, 0.05 mmol) in a suitable solvent system[4].
- Catalysis: Introduce the palladium catalyst (e.g., Pd₂(dba)₃). Stir under an inert nitrogen atmosphere.

- Validation Check: Monitor the reaction via Thin Layer Chromatography (TLC). Upon completion, extract the crude product. A critical self-validation step is the ^1H NMR analysis of the crude mixture, which must indicate a diastereomeric ratio (dr) of approximately 8:1, heavily favoring the desired trans diastereomer[4].

Step 3.3: Global Deprotection (Deacetylation & Desilylation)

Causality: Sequential, mild deprotection is required to prevent epimerization of the newly forged trans-2,6-dihydropyran core.

- Deacetylation: Dissolve the crude Heck coupling product in methanol (2 mL) and add K_2CO_3 (4.2 mg, 0.03 mmol). Stir for 3 hours at room temperature. The mild basicity of K_2CO_3 efficiently cleaves the acetate without scrambling the stereocenters[4]. Quench with 1 M aqueous HCl, extract with ethyl acetate, and concentrate.
- Desilylation: Treat the crude intermediate directly with Tetrabutylammonium fluoride (TBAF). The high thermodynamic driving force of the Si-F bond formation ensures rapid and complete removal of the silyl protecting groups.
- Final Validation: Purify the residue via careful preparative TLC to remove the minor diastereomer. Analytically pure (-)-**Musellarin C** is obtained as a yellow oil[4].

Quantitative Data Summary

The efficiency of the Heck-Matsuda coupling across the Musellarin series highlights the robustness of this trans-selective arylation method[1][2][4].

Target Compound	Aryl Source	Isolated Yield (%)	Diastereomeric Ratio (dr)	Key Structural Feature
(-)-Musellarin A	Diazonium Salt 15a	77%	> 20:1	trans-2,6-dihydropyran
(-)-Musellarin B	Diazonium Salt 15b	70%	> 20:1	trans-2,6-dihydropyran
(-)-Musellarin C	Diazonium Salt 15c	80%	8:1	trans-2,6-dihydropyran

Note: The 80% yield for **Musellarin C** is calculated over the three-step sequence (Heck coupling, deacetylation, and desilylation) from the tricyclic enol ether[4].

References

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